

2-(4-Fluorobenzylamino)ethanol molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-Fluorobenzylamino)ethanol

Cat. No.: B1273592

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In-Depth Technical Guide: 2-(4-Fluorobenzylamino)ethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-(4-Fluorobenzylamino)ethanol**, focusing on its core molecular properties.

Molecular and Physical Properties

The fundamental characteristics of **2-(4-Fluorobenzylamino)ethanol** are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Value	Source
Molecular Formula	C9H12FNO	[1]
Molecular Weight	169.198 g/mol	[1]
CAS Number	22116-33-2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Hydrogen Bond Donor Count	2	[1]

Synonyms

For comprehensive literature and database searches, the following synonyms are associated with this compound:

- ETHANOL, 2-[[4-FLUOROPHENYL)METHYL]AMINO]-[1]
- 2-[[4-FLUOROPHENYL)METHYL]AMINO)ETHANOL[1]
- 2-[[4-FLUOROPHENYL)METHYL]AMINO)ETHAN-1-OL[1]

Note on Methodologies and Visualizations:As a language model, I do not have the capability to conduct physical experiments. Therefore, detailed experimental protocols are not included in this guide. The creation of diagrams, such as signaling pathways or experimental workflows using Graphviz, is also beyond the scope of this document.

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References

- 1. chemcd.com [chemcd.com]
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